

3-Methoxyazetidine hydrochloride CAS number 148644-09-1

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Compound of Interest

Compound Name: 3-Methoxyazetidine hydrochloride

Cat. No.: B119537

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An In-Depth Technical Guide to **3-Methoxyazetidine Hydrochloride** (CAS: 148644-09-1)

Executive Summary

This technical guide provides a comprehensive overview of **3-Methoxyazetidine hydrochloride** (CAS No. 148644-09-1), a pivotal building block for researchers, medicinal chemists, and drug development professionals. Azetidines, as strained four-membered nitrogen-containing heterocycles, offer a unique combination of conformational rigidity and metabolic stability, making them highly sought-after scaffolds in modern drug discovery.^{[1][2]} This document delves into the compound's physicochemical properties, provides detailed and validated synthesis protocols, explores its reactivity, and highlights its applications in the development of novel therapeutics. By integrating field-proven insights with authoritative references, this guide serves as a critical resource for leveraging the strategic potential of this versatile intermediate.

The Strategic Value of the Azetidine Scaffold in Drug Discovery

The azetidine ring has emerged as a "privileged scaffold" in medicinal chemistry.^[3] Its inherent ring strain (approximately 25.4 kcal/mol) and sp³-rich character confer a desirable molecular rigidity that is a compromise between the more flexible pyrrolidine and the highly strained, less stable aziridine.^{[2][4]} This conformational constraint can significantly enhance binding affinity to biological targets by minimizing the entropic penalty upon binding.^[2]

Furthermore, the incorporation of an azetidine moiety can improve key pharmacokinetic properties, including solubility and metabolic stability.[1] Several FDA-approved drugs, such as the antihypertensive agent Azelnidipine and the MEK1/2 inhibitor Cobimetinib, feature the azetidine motif, underscoring its clinical and commercial relevance.[1][2] **3-Methoxyazetidine hydrochloride**, in particular, offers a functionalized handle (the methoxy group) and a reactive secondary amine (as the hydrochloride salt for improved handling and solubility), making it an exceptionally versatile precursor for creating diverse chemical libraries.[5]

Physicochemical Profile of 3-Methoxyazetidine Hydrochloride

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective use in synthesis and formulation. **3-Methoxyazetidine hydrochloride** is a white to yellow solid, and its key properties are summarized below for quick reference.[5]

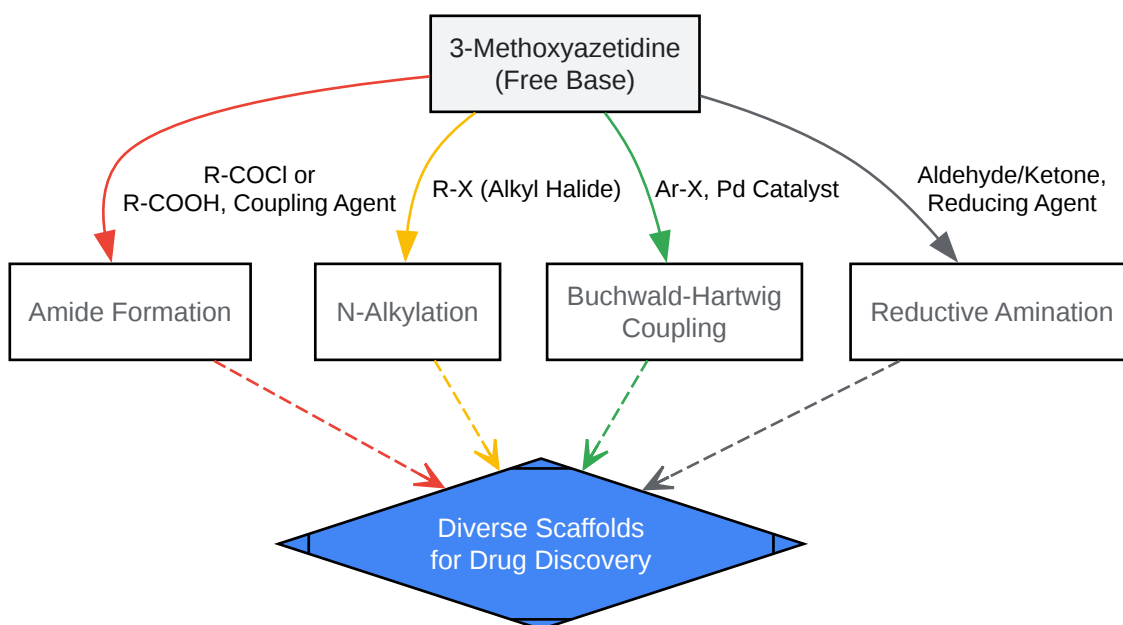
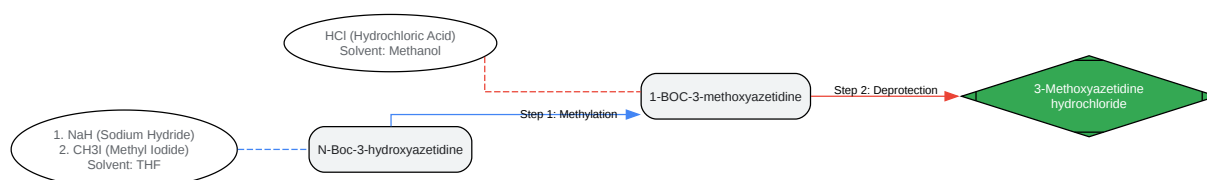
Property	Value	Source(s)
CAS Number	148644-09-1	[6][7]
Molecular Formula	C ₄ H ₁₀ ClNO	[6]
Molecular Weight	123.58 g/mol	[6]
Appearance	White to yellow solid	[5]
Melting Point	84.5–88 °C	[5]
Boiling Point	143-149 °C	[8][9]
SMILES	COC1CNC1.Cl	[6]
InChI Key	KSXGQRBTLQJEF-UHFFFAOYSA-N	[6]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8°C	[8][10]
Solubility	Increased solubility due to hydrochloride form	[5]

Synthesis and Manufacturing Insights

The reliable synthesis of **3-Methoxyazetidine hydrochloride** is critical for its application in research and development. The most common and well-documented route involves the methylation of a protected 3-hydroxyazetidine precursor, followed by deprotection.

Synthetic Workflow Overview

The following diagram illustrates a common two-step synthesis from a commercially available starting material, N-Boc-3-hydroxyazetidine.



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Caption: Common synthetic transformations of the 3-methoxyazetidine core.

The nucleophilic secondary amine readily participates in a variety of essential bond-forming reactions, including:

- **Acylation:** Formation of amides with acyl chlorides, anhydrides, or carboxylic acids (using coupling reagents).
- **Alkylation/Arylation:** N-functionalization via reactions with alkyl halides or through palladium-catalyzed cross-coupling reactions (e.g., Buchwald-Hartwig amination).
- **Reductive Amination:** Reaction with aldehydes or ketones in the presence of a reducing agent to form N-alkylated products.

These transformations allow for the systematic exploration of the chemical space around the azetidine core, a fundamental strategy in lead optimization.

Applications in Medicinal Chemistry and Drug Development

The structural features of **3-methoxyazetidine hydrochloride** make it a valuable intermediate for synthesizing biologically active molecules across various therapeutic areas. [5]* **CNS Agents:** The rigid scaffold is well-suited for designing ligands for central nervous system targets, where precise conformational control is often required for selectivity. [1][11]* **Enzyme Inhibitors:** It can be incorporated into molecules designed to target the active sites of enzymes, such as kinases or proteases. [3]* **GABA Receptor Modulators:** Derivatives have been prepared as GABA A receptor inverse agonists for potential use in treating cognitive disorders. [12] The methoxy group can modulate lipophilicity and may engage in specific hydrogen bond interactions within a target protein, while the azetidine ring itself acts as a bioisostere for other cyclic or acyclic fragments, often improving metabolic stability. [5]

Safety, Handling, and Storage

As with any laboratory chemical, proper handling and storage are essential for safety and to maintain the integrity of the compound.

- **Hazard Identification:** **3-Methoxyazetidine hydrochloride** is classified as an irritant. It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335). [6]

[13][14]* Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection (goggles conforming to EN166 standard) when handling. [14][15]* Handling: Use in a well-ventilated area or fume hood. Avoid dust formation. Avoid contact with skin, eyes, and clothing. [15]* First Aid:

- Eyes: Rinse immediately with plenty of water for at least 15 minutes. Seek medical attention. [14] * Skin: Wash off immediately with plenty of soap and water. [14] * Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist. [14]* Storage: Store in a tightly closed container in a dry and well-ventilated place. For long-term stability, store under an inert atmosphere at 2-8°C. [8][10]

Conclusion

3-Methoxyazetidine hydrochloride is more than a simple chemical intermediate; it is a strategic tool for innovation in drug discovery. Its unique combination of a conformationally constrained scaffold, versatile reactivity, and favorable physicochemical properties makes it a valuable building block for developing next-generation therapeutics. [1][5] This guide provides the foundational knowledge—from synthesis to application—required for scientists to effectively and safely incorporate this potent scaffold into their research and development programs.

References

- Singh, U. P., et al. (2021). Azetidines of pharmacological interest. *Archiv der Pharmazie*, 354(9), e2100112. [Link]
- Cheekatla, S. R. (2026). Azetidines in medicinal chemistry: emerging applications and approved drugs. *Future Medicinal Chemistry*. [Link]
- Mughal, H., & Szostak, M. (2021). Recent advances in the synthesis and reactivity of azetidines: strain-driven character of the four-membered heterocycle. *Organic & Biomolecular Chemistry*, 19(15), 3274-3286. [Link]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 22242858, **3-Methoxyazetidine hydrochloride**. [Link]
- Biostring. **3-Methoxyazetidine Hydrochloride**. [Link]
- ChemBK. 3-Methoxy-Azetidine Hydrochloride. [Link]
- Google Patents. CN102976993A - Synthetic method of 3-hydroxyazetidine hydrochloride.
- National Center for Biotechnology Information. PubChem Compound Summary for CID 13401996, 3-Methoxyazetidine. [Link]
- Acme Biochemical. 148644-09-1[**3-Methoxyazetidine hydrochloride**]. [Link]

- Google Patents. CN102827052A - Method for synthesizing 3-hydroxy-azetidinedihydrochloride.
- Synthonix. **3-Methoxyazetidine hydrochloride** - [M0107]. [\[Link\]](#)
- Kaur, B. Asst Professor Pharmaceutical Chemistry. [\[Link\]](#)

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Sources

- 1. Azetidines in medicinal chemistry: emerging applications and approved drugs - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)
- 3. img01.pharmablock.com [\[img01.pharmablock.com\]](https://img01.pharmablock.com)
- 4. Recent advances in the synthesis and reactivity of azetidines: strain-driven character of the four-membered heterocycle - Organic & Biomolecular Chemistry (RSC Publishing) [\[pubs.rsc.org\]](https://pubs.rsc.org)
- 5. leapchem.com [\[leapchem.com\]](https://leapchem.com)
- 6. 3-Methoxyazetidine hydrochloride | C₄H₁₀ClNO | CID 22242858 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 7. chemscene.com [\[chemscene.com\]](https://chemscene.com)
- 8. 3-Methoxyazetidine hydrochloride CAS#: 148644-09-1 [\[m.chemicalbook.com\]](https://m.chemicalbook.com)
- 9. chembk.com [\[chembk.com\]](https://chembk.com)
- 10. 148644-09-1|3-Methoxyazetidine hydrochloride|BLD Pharm [\[bldpharm.com\]](https://bldpharm.com)
- 11. Azetidines of pharmacological interest - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 12. 3-Methoxyazetidine hydrochloride | 148644-09-1 [\[chemicalbook.com\]](https://chemicalbook.com)
- 13. labiostring.com [\[labiostring.com\]](https://labiostring.com)
- 14. fishersci.at [\[fishersci.at\]](https://fishersci.at)
- 15. fishersci.com [\[fishersci.com\]](https://fishersci.com)

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